

# In-Depth Technical Guide: Tert-butyl 4-(aminomethyl)benzoate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Tert-butyl 4-(aminomethyl)benzoate*

Cat. No.: B172258

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **tert-butyl 4-(aminomethyl)benzoate**, a key building block in organic synthesis. It details its chemical and physical properties, outlines a modern experimental protocol for its synthesis, and illustrates its synthetic pathway. This molecule serves as a crucial intermediate in the development of pharmaceuticals and advanced materials.

## Core Compound Properties

**Tert-butyl 4-(aminomethyl)benzoate** is a bifunctional molecule featuring a protected carboxylic acid (tert-butyl ester) and a primary amine. This structure makes it an invaluable reagent in peptide synthesis and for introducing a 4-(aminomethyl)benzoyl moiety into larger molecules. The tert-butyl protecting group is stable under many reaction conditions but can be readily removed under acidic conditions.

## Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **tert-butyl 4-(aminomethyl)benzoate**.

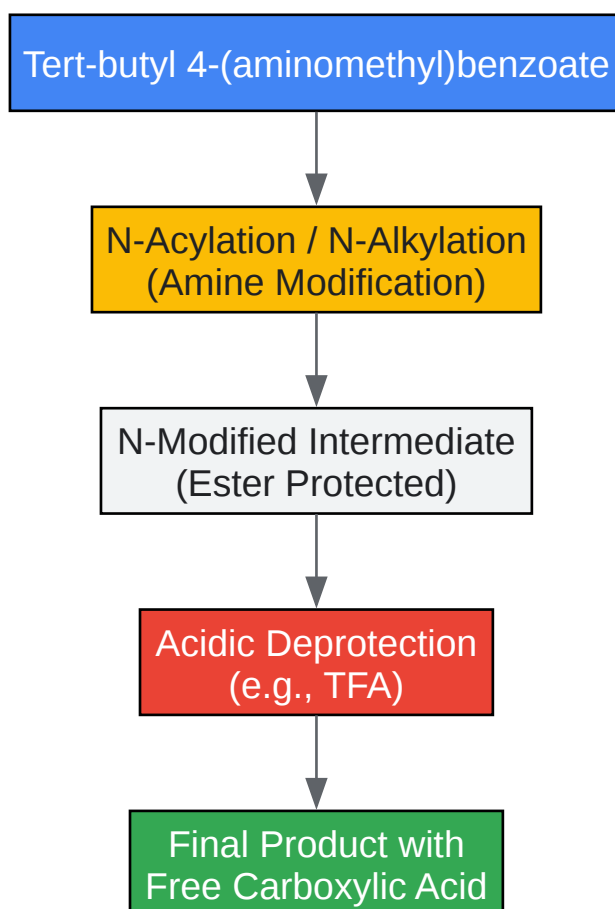
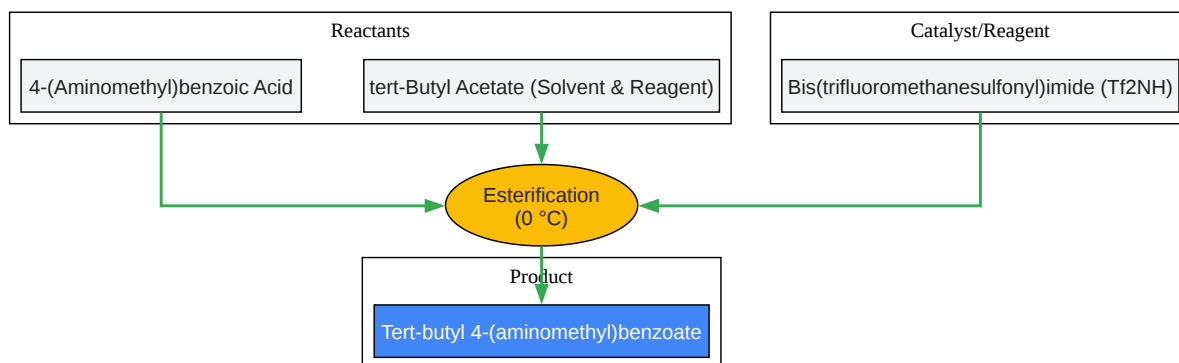
Property	Value	Reference(s)
IUPAC Name	tert-butyl 4-(aminomethyl)benzoate	
CAS Number	107045-28-3	[1][2][3][4]
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	207.27 g/mol	[1][2]
Appearance	Light yellow crystal / Solid-liquid mixture	[3]
Purity	≥97%	[3]
Boiling Point	311.8 ± 25.0 °C at 760 mmHg	
Density	1.052 ± 0.06 g/cm <sup>3</sup>	
Storage Conditions	2-8°C, Protect from light	[3]
Spectroscopic Data	Conforms to structure ( <sup>13</sup> C NMR, IR, MS)	[3]

## Synthesis of Tert-butyl 4-(aminomethyl)benzoate

The synthesis of tert-butyl esters of free amino acids, such as 4-(aminomethyl)benzoic acid, can be challenging using traditional methods due to the low solubility of amino acids in organic solvents. A modern and efficient approach utilizes bis(trifluoromethanesulfonyl)imide (Tf<sub>2</sub>NH) in tert-butyl acetate, which acts as both the solvent and the tert-butylation agent.[3][4] This method enhances the solubility of the amino acid and proceeds rapidly under mild conditions. [3][4]

## Synthesis Pathway

The overall transformation involves the direct esterification of the carboxylic acid group of 4-(aminomethyl)benzoic acid with a tert-butyl group.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tert-butyl 4-(aMinoMethyl)benzoate synthesis - chemicalbook [chemicalbook.com]
- 2. rsc.org [rsc.org]
- 3. tokushima-u.repo.nii.ac.jp [tokushima-u.repo.nii.ac.jp]
- 4. A Simple and Powerful tert-Butylation of Carboxylic Acids and Alcohols [organic-chemistry.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: Tert-butyl 4-(aminomethyl)benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b172258#tert-butyl-4-aminomethyl-benzoate-structural-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)